

# An In-depth Technical Guide to Ethyl 2-hydroxy-5-methoxybenzoate

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## Compound of Interest

Compound Name:	<i>Ethyl 2-hydroxy-5-methoxybenzoate</i>
CAS No.:	22775-40-2
Cat. No.:	B1212179

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This guide provides a comprehensive technical overview of **Ethyl 2-hydroxy-5-methoxybenzoate**, a valuable aromatic ester for professionals in chemical synthesis, research, and drug development. This document will delve into its chemical identity, physicochemical properties, synthesis, analytical characterization, and potential applications, with a focus on providing practical insights and methodologies.

## Chemical Identity and Nomenclature

**Ethyl 2-hydroxy-5-methoxybenzoate** is a benzoate ester characterized by a hydroxyl and a methoxy group at the 2 and 5 positions of the benzene ring, respectively.

- IUPAC Name: **ethyl 2-hydroxy-5-methoxybenzoate**[\[1\]](#)
- Synonyms: Ethyl 5-methoxysalicylate, Benzoic acid, 2-hydroxy-5-methoxy-, ethyl ester, Ethyl-5-methoxysalicylate[\[1\]](#)
- CAS Number: 22775-40-2[\[1\]](#)

- Molecular Formula:  $C_{10}H_{12}O_4$ [\[1\]](#)
- Molecular Weight: 196.20 g/mol [\[1\]](#)

## Physicochemical Properties

The physicochemical properties of **Ethyl 2-hydroxy-5-methoxybenzoate** are crucial for its handling, application, and analysis. The following table summarizes its key properties.

Property	Value	Source/Comment
Molecular Weight	196.20 g/mol	<a href="#">[1]</a>
Appearance	Colorless oil	Inferred from similar compounds
Boiling Point	~251 °C	Estimated based on the boiling point of Ethyl 2-hydroxy-5-methylbenzoate (251 °C) <a href="#">[2]</a>
Melting Point	Not available	
Density	~1.103 g/mL at 25 °C	Estimated based on the density of Ethyl 2-hydroxy-5-methylbenzoate <a href="#">[2]</a>
Solubility	Soluble in common organic solvents like ethanol, methanol, and ethyl acetate.	General solubility for similar aromatic esters.
XLogP3	2.9	Computed by XLogP3 3.0 <a href="#">[1]</a>

## Synthesis of Ethyl 2-hydroxy-5-methoxybenzoate

The most common and straightforward method for synthesizing **Ethyl 2-hydroxy-5-methoxybenzoate** is through the Fischer esterification of 2-hydroxy-5-methoxybenzoic acid with ethanol in the presence of an acid catalyst.[\[3\]](#) This reaction is an equilibrium process, and to drive it towards the product, an excess of the alcohol is typically used, and the water formed is removed.

## Experimental Protocol: Fischer Esterification

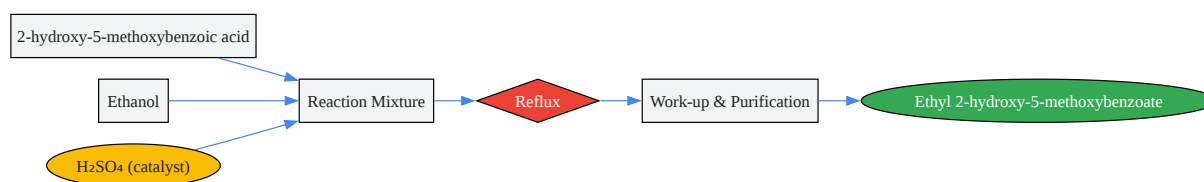
### Materials:

- 2-hydroxy-5-methoxybenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ethyl acetate
- Deionized water

### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-hydroxy-5-methoxybenzoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain it for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer with deionized water, followed by a saturated sodium bicarbonate solution to neutralize the acidic catalyst, and finally with brine.

- **Drying and Filtration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **Ethyl 2-hydroxy-5-methoxybenzoate**.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to yield the pure ester.



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Caption: Workflow for the synthesis of **Ethyl 2-hydroxy-5-methoxybenzoate**.

## Analytical Characterization

The identity and purity of synthesized **Ethyl 2-hydroxy-5-methoxybenzoate** can be confirmed using various spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - $^1\text{H}$  NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the methoxy group protons, and the ethyl group protons (a quartet for the  $-\text{CH}_2-$  group and a triplet for the  $-\text{CH}_3$  group).
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will display distinct signals for each unique carbon atom in the molecule, including the carbonyl carbon of the ester, the aromatic carbons, the methoxy carbon, and the two carbons of the ethyl group.
- **Infrared (IR) Spectroscopy:** The IR spectrum should exhibit characteristic absorption bands for the hydroxyl group ( $-\text{OH}$  stretch), the carbonyl group of the ester ( $\text{C}=\text{O}$  stretch), and the

C-O stretches of the ester and ether functionalities, as well as aromatic C-H and C=C stretching vibrations.

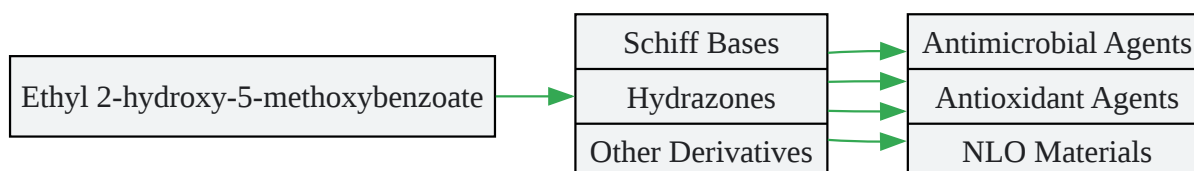
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak ( $M^+$ ) corresponding to the molecular weight of the compound. A GC-MS analysis of **Ethyl 2-hydroxy-5-methoxybenzoate** has been reported.[1]

## Applications in Research and Drug Development

**Ethyl 2-hydroxy-5-methoxybenzoate** serves as a versatile building block in organic synthesis for the preparation of more complex molecules with potential biological activities.

- Antimicrobial and Antioxidant Agents: While direct studies on **Ethyl 2-hydroxy-5-methoxybenzoate** are limited, related phenolic compounds and their derivatives have been investigated for their antimicrobial and antioxidant properties.[3] The presence of the hydroxyl and methoxy groups on the aromatic ring suggests that this compound could be a precursor for the synthesis of novel bioactive molecules.[3]
- Precursor for Schiff Bases and Hydrazones: The core structure of **Ethyl 2-hydroxy-5-methoxybenzoate** can be modified to synthesize Schiff bases and hydrazones. These classes of compounds are of significant interest in medicinal chemistry due to their wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.
- Materials Science: Schiff bases derived from similar aromatic aldehydes have been explored for their applications in nonlinear optical (NLO) materials.

The following diagram illustrates the potential of **Ethyl 2-hydroxy-5-methoxybenzoate** as a scaffold for generating diverse chemical entities.



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Caption: Potential derivatization and applications of **Ethyl 2-hydroxy-5-methoxybenzoate**.

## Safety Information

It is essential to handle **Ethyl 2-hydroxy-5-methoxybenzoate** with appropriate safety precautions in a laboratory setting. While a specific safety data sheet (SDS) for this compound is not readily available, the safety information for a closely related compound, Methyl 5-Allyl-3-methoxysalicylate, provides guidance.

- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
- Precautionary Statements:
  - P264: Wash hands and face thoroughly after handling.
  - P280: Wear protective gloves, eye protection.
  - P302+P352+P332+P313+P362+P364: IF ON SKIN: Wash with plenty of water. If skin irritation occurs: Get medical advice or attention. Take off contaminated clothing and wash it before reuse.
  - P305+P351+P338+P337+P313: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice or attention.

Always consult the specific Safety Data Sheet provided by the supplier before handling this chemical.

## References

- PubChem. **Ethyl 2-hydroxy-5-methoxybenzoate**. National Center for Biotechnology Information. [[Link](#)]

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## Sources

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- [2. ETHYL 2-HYDROXY-5-METHYLBENZOATE CAS#: 34265-58-2 \[m.chemicalbook.com\]](#)
- [3. Buy Ethyl 2-hydroxy-5-methoxybenzoate | 22775-40-2 \[smolecule.com\]](#)
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